

Safety and Handling Precautions for 1-Decyne: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Decyne

Cat. No.: B165119

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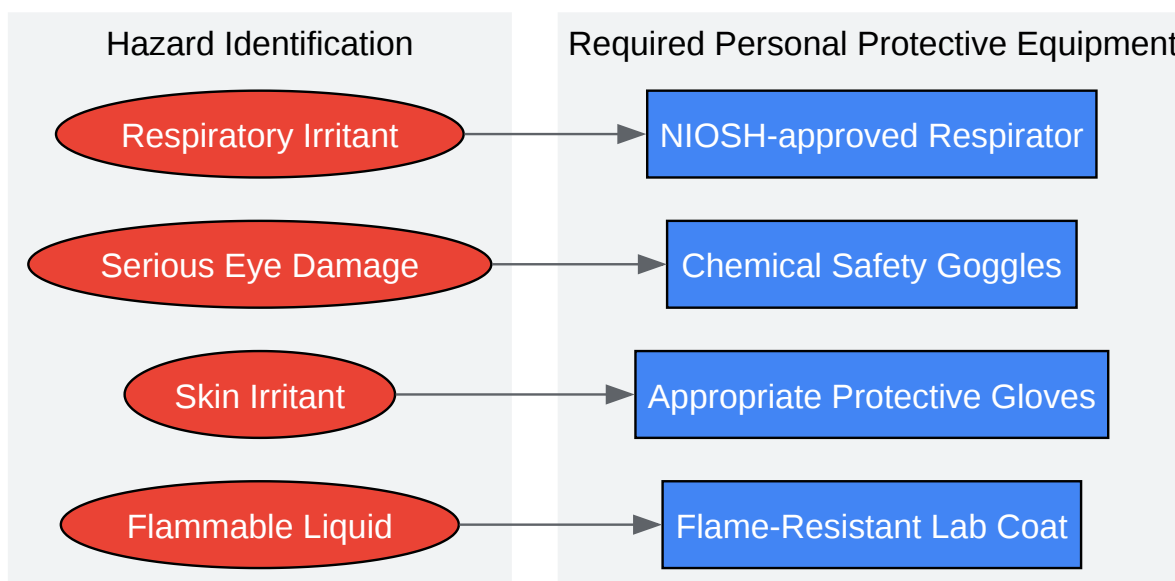
This guide provides comprehensive safety and handling information for **1-Decyne** (CAS 764-93-2), a terminal alkyne commonly used in organic synthesis. Due to its flammable nature and potential health hazards, strict adherence to safety protocols is imperative when working with this chemical in a laboratory setting.

Hazard Identification and Classification

1-Decyne is classified as a flammable liquid and is associated with several health hazards. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Hazard Statement
Flammable liquids (Category 3)	H226: Flammable liquid and vapor[1]
Skin corrosion/irritation	H315: Causes skin irritation[1]
Serious eye damage/eye irritation	H318: Causes serious eye damage[1]
Specific target organ toxicity, single exposure; Respiratory tract irritation	H335: May cause respiratory irritation[1]
Aspiration Hazard	H304: May be fatal if swallowed and enters airways

The following diagram illustrates the primary hazards associated with **1-Decyne** and the corresponding personal protective equipment (PPE) required.



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Caption: Hazard identification and corresponding required personal protective equipment for **1-Decyne**.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Decyne** is presented below.

Property	Value
Molecular Formula	C ₁₀ H ₁₈ [2]
Molecular Weight	138.25 g/mol
Appearance	Clear, colorless to light yellow liquid[3][4]
Odor	Odorless[4]
Melting Point	-44 °C / -47.2 °F[3][4][5]
Boiling Point	174 °C / 345.2 °F[3][4][6]
Density	0.766 g/mL at 25 °C[3][5]
Flash Point	48 °C / 118.4 °F (closed cup)[4]
Refractive Index	n _{20/D} 1.427[3][5]
Solubility in Water	Not miscible[3]

Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to ensure safety.

Handling:

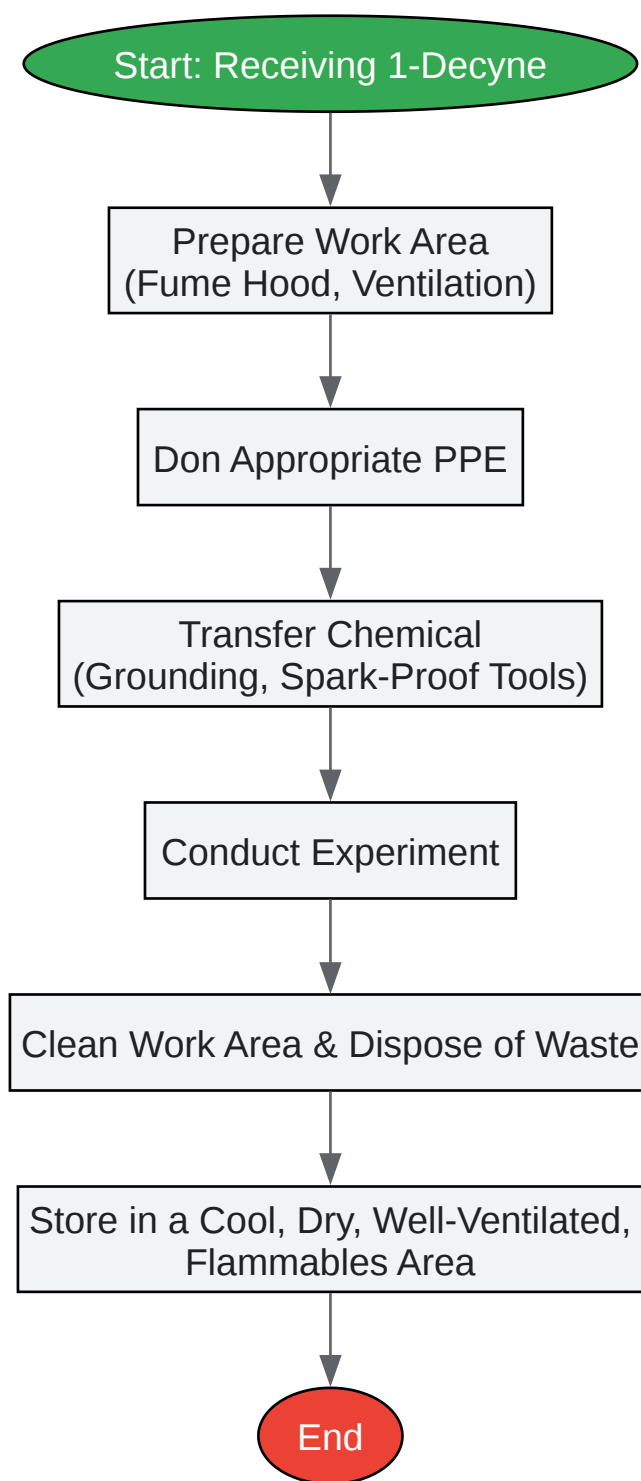
- Always work in a well-ventilated area, preferably in a chemical fume hood.[2]
- Keep away from heat, sparks, open flames, and other sources of ignition.[2][4]
- Use spark-proof tools and explosion-proof equipment.[2][4]
- Ground and bond containers when transferring material to prevent static discharge.[2][4]
- Avoid contact with skin, eyes, and clothing.[2]
- Do not breathe vapor or mist.[4]
- Wash hands thoroughly after handling.[2][4]

- Empty containers may retain product residue and can be hazardous.[\[2\]](#)

Storage:

- Store in a tightly closed container.[\[2\]](#)[\[4\]](#)
- Store in a cool, dry, and well-ventilated area.[\[2\]](#)[\[4\]](#)
- Keep in a flammables area, and consider refrigeration.[\[2\]](#)
- Store away from incompatible substances, such as strong oxidizing agents.[\[3\]](#)[\[4\]](#)
- Store locked up.[\[4\]](#)

The following diagram outlines the logical workflow for the safe handling and storage of **1-Decyne**.



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Caption: A workflow for the safe handling and storage of **1-Decyne** in a laboratory setting.

Experimental Protocols: Emergency Procedures

In the event of an emergency, follow these established protocols.

First Aid Measures:

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[2] Do not use mouth-to-mouth resuscitation.[2]
- Skin Contact: Remove contaminated clothing and shoes immediately.[4] Flush the skin with plenty of soap and water for at least 15 minutes.[2] Seek medical attention.[4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.[2][4]
- Ingestion: Do NOT induce vomiting.[2] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water or milk.[2] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.[2]

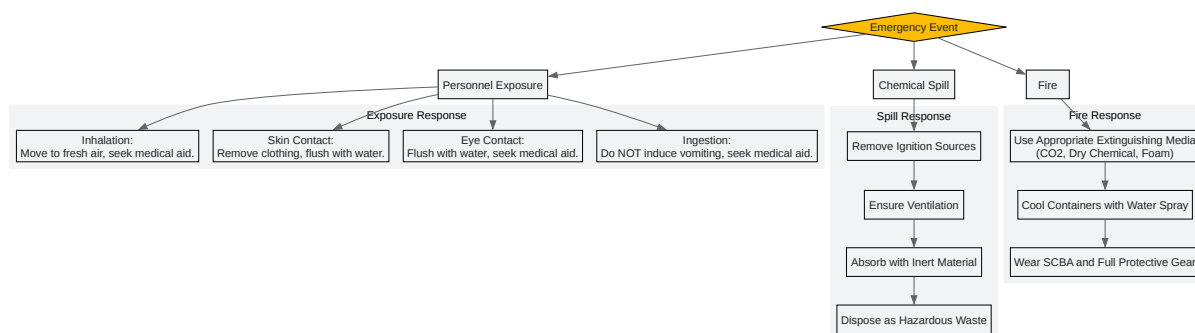
Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam for small fires.[2] For large fires, use water spray, fog, or alcohol-resistant foam.[2]
- Unsuitable Extinguishing Media: Do not use a solid stream of water as it may scatter and spread the fire.[2]
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[2] Containers may explode when heated.[4]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][4]

Accidental Release Measures:

- Personal Precautions: Remove all sources of ignition.[2][4] Use spark-proof tools and explosion-proof equipment.[4] Ensure adequate ventilation.
- Environmental Precautions: Prevent the spill from entering drains, sewers, or waterways.[2]
- Containment and Cleanup: Absorb the spill with an inert material such as dry sand or earth and place it into a chemical waste container.[2]

The following flowchart details the appropriate emergency response protocols.



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Caption: A flowchart outlining emergency response protocols for **1-Decyne** incidents.

Incompatibilities

1-Decyne is incompatible with strong oxidizing agents.[3][4] Contact with these materials should be avoided to prevent vigorous reactions.

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- To cite this document: BenchChem. [Safety and Handling Precautions for 1-Decyne: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165119#safety-and-handling-precautions-for-1-decyne-in-the-lab]

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